

mass spectrometry fragmentation pattern of 6-Hydroxytetradecanediol-CoA

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Compound of Interest

Compound Name: 6-Hydroxytetradecanediol-CoA

Cat. No.: B15547687

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Application Notes

Introduction to 6-Hydroxytetradecanediol-CoA

6-Hydroxytetradecanediol-CoA is a dicarboxylic acyl-CoA ester. Dicarboxylic acids are important intermediates in fatty acid metabolism, particularly in ω -oxidation. The presence of a hydroxyl group on the acyl chain introduces a site for potential specific fragmentation in mass spectrometry, which can be exploited for its unambiguous identification and differentiation from other isomers.

Mass Spectrometry Analysis of Acyl-CoAs

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the state-of-the-art technique for the analysis of acyl-CoA species.^{[1][2][3][4]} Electrospray ionization (ESI) in the positive ion mode is typically employed for the sensitive detection of these molecules.^{[1][5]}

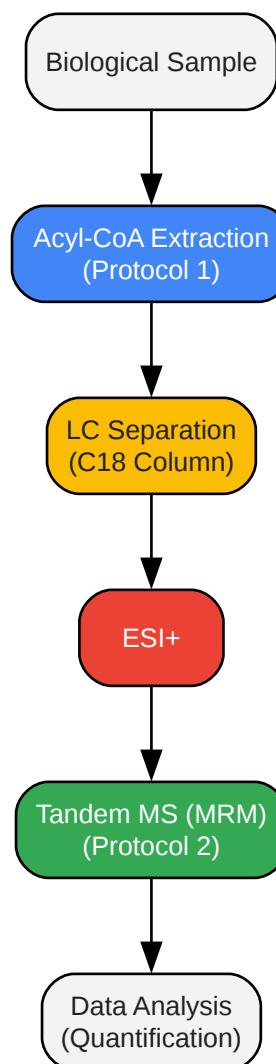
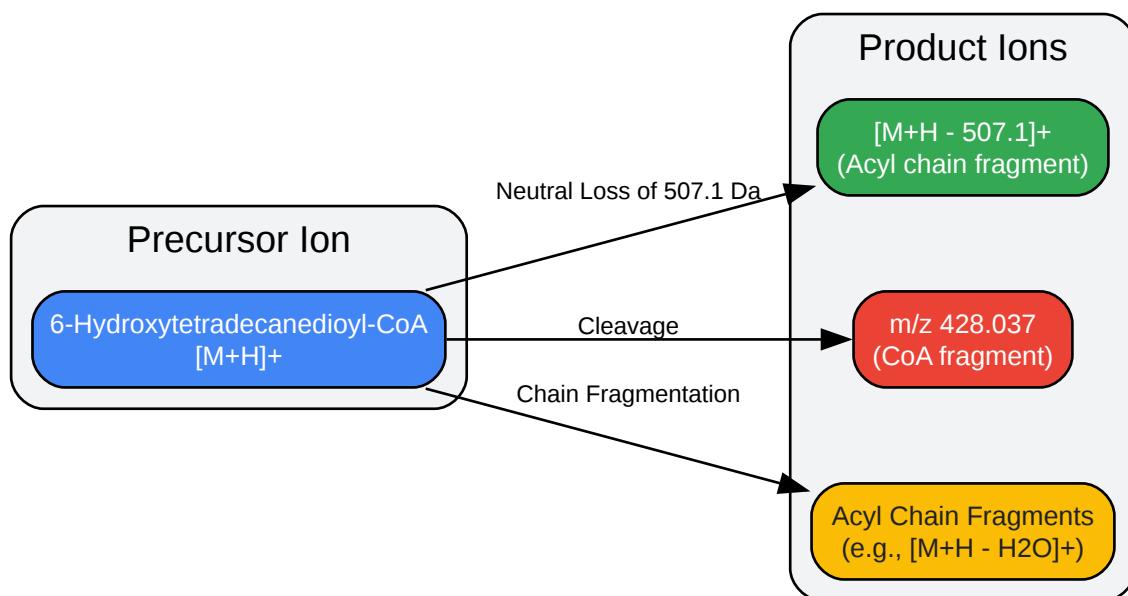
Predicted Fragmentation Pattern of 6-Hydroxytetradecanediol-CoA

While specific experimental data for **6-Hydroxytetradecanediol-CoA** is not widely published, its fragmentation pattern can be predicted based on the well-established fragmentation of other long-chain acyl-CoAs.^{[6][7][8][9]} In positive ion mode ESI-MS/MS, acyl-CoAs characteristically undergo fragmentation at the phosphoester bonds of the coenzyme A moiety.

The expected key fragmentation events for **6-Hydroxytetradecanediyl-CoA** are:

- Neutral Loss of 507.1 Da: This is the most characteristic fragmentation for acyl-CoAs, corresponding to the neutral loss of the 3'-phosphoadenosine 5'-diphosphate portion of the CoA molecule.^{[6][7][8]} This fragmentation typically results in the most abundant product ion.
- Product Ion at m/z 428.037: This fragment represents the charged adenosine 3',5'-diphosphate moiety and is a diagnostic ion for compounds containing a CoA group.^{[6][7][8][9]}
- Fragmentation of the Acyl Chain: The presence of the hydroxyl group at the 6-position can lead to specific fragmentation pathways for the acyl chain itself, such as water loss or cleavage adjacent to the hydroxyl group. These fragments can help in pinpointing the position of the hydroxyl group.

A diagram illustrating the predicted fragmentation of **6-Hydroxytetradecanediyl-CoA** is presented below.



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